

# In-Depth Technical Guide to 2-Methoxy-5-methylphenol-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol-d3

Cat. No.: B12366990

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics, experimental protocols, and potential research applications of **2-Methoxy-5-methylphenol-d3**. Given the limited availability of data for the deuterated form, this guide leverages information from its non-deuterated analog, 2-Methoxy-5-methylphenol, as a close proxy for its physical and chemical properties.

## Core Physical Characteristics

Deuterium labeling is a powerful tool in metabolic and pharmacokinetic studies. **2-Methoxy-5-methylphenol-d3**, with three deuterium atoms, offers a stable isotopic tracer for tracking the compound's absorption, distribution, metabolism, and excretion (ADME) in biological systems. While specific experimental data for the deuterated compound is scarce, the physical properties of its non-deuterated counterpart provide a reliable estimate.

Table 1: Physical and Chemical Properties of 2-Methoxy-5-methylphenol

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	138.16 g/mol	[1]
Melting Point	37-39 °C	[2]
Boiling Point	115-117 °C (at 20 mmHg)	[2]
Solubility	Sparingly soluble in water.	[3]
Appearance	White to off-white crystalline powder.	[3]

Table 2: Deuterated Compound Specifications

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> D <sub>3</sub> O <sub>2</sub>	-
Molecular Weight	141.19 g/mol	-

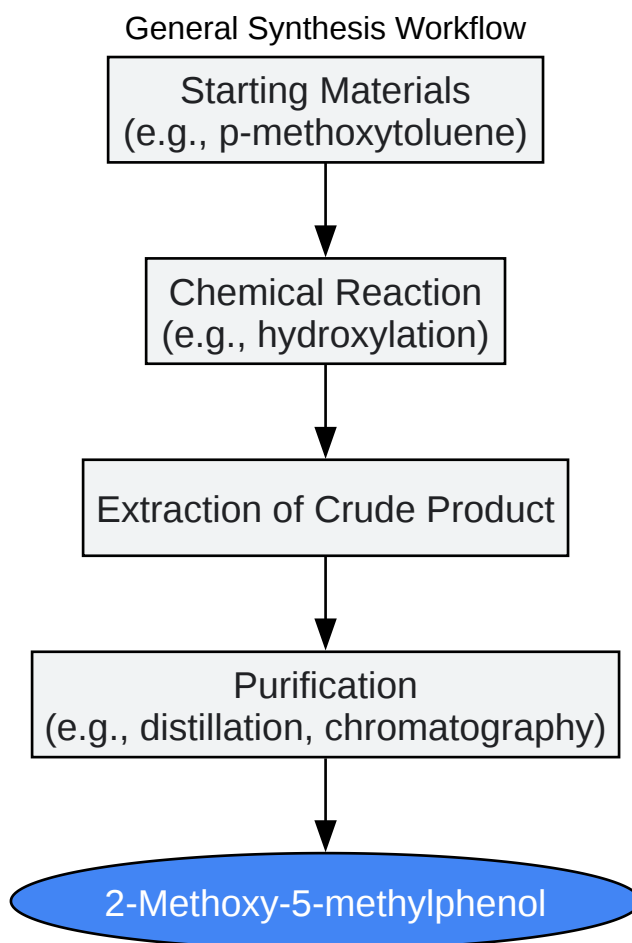
## Experimental Protocols

The synthesis and analysis of 2-Methoxy-5-methylphenol and its deuterated analog are crucial for its application in research. Below are detailed methodologies for its synthesis and analytical characterization.

### Synthesis of 2-Methoxy-5-methylphenol

A common method for the synthesis of 2-Methoxy-5-methylphenol involves the reaction of p-methoxytoluene. One documented procedure reports a yield of 46.9%<sup>[4]</sup>. While a specific protocol for the d3 variant is not readily available, a similar synthetic route using deuterated precursors could be employed.

General Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of 2-Methoxy-5-methylphenol.

## Analytical Characterization

Standard analytical techniques are employed to confirm the identity and purity of 2-Methoxy-5-methylphenol.

Table 3: Analytical Methods for 2-Methoxy-5-methylphenol

Technique	Observations
$^1\text{H}$ NMR	Spectral data available in various databases.
$^{13}\text{C}$ NMR	Spectral data available in various databases.
Mass Spectrometry	Provides fragmentation patterns for structural elucidation.
Infrared Spectroscopy	Shows characteristic peaks for functional groups.

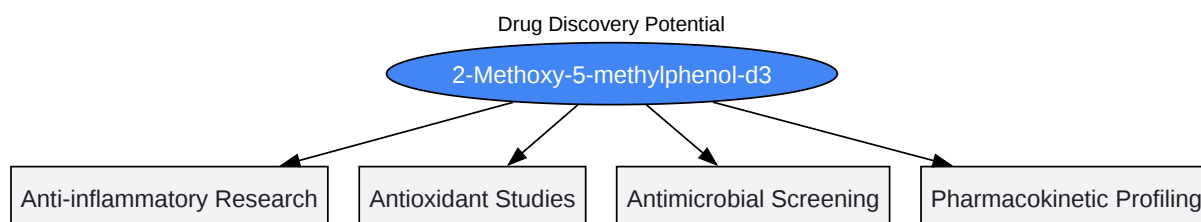
## Research Applications and Signaling Pathways

2-Methoxy-5-methylphenol and its derivatives are of significant interest in drug discovery and development due to their diverse biological activities. The non-deuterated form is utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals[3].

## Potential Therapeutic Areas

Research suggests that methoxyphenol compounds may have applications as:

- **Anti-inflammatory Agents:** The biphenyl structure, related to some derivatives, is found in several non-steroidal anti-inflammatory drugs (NSAIDs)[5].
- **Antioxidants:** Phenolic compounds are known for their free-radical scavenging properties[5].
- **Antimicrobial and Antifungal Agents:** The compound has shown properties that inhibit the growth of microorganisms[3].



[Click to download full resolution via product page](#)

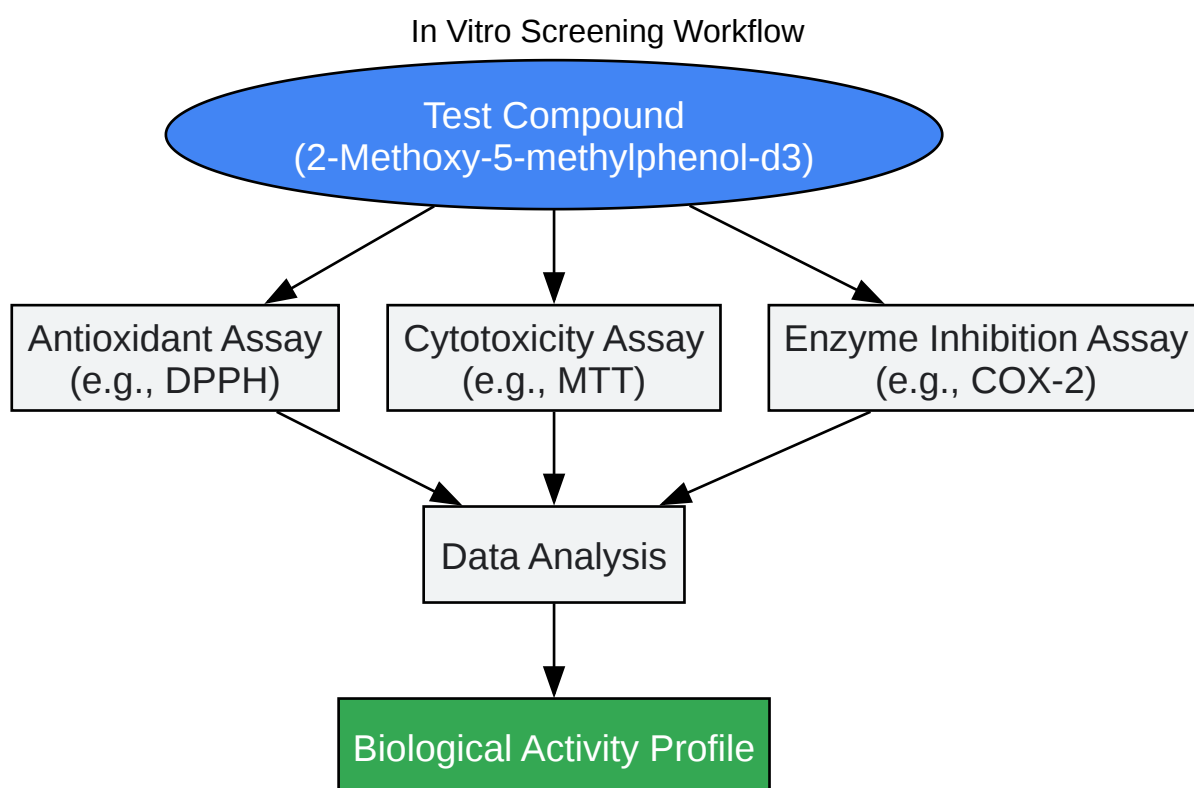
Caption: Potential research applications of **2-Methoxy-5-methylphenol-d3** in drug discovery.

## In Vitro Assay Considerations

While specific in vitro assays for **2-Methoxy-5-methylphenol-d3** are not detailed in the literature, studies on related methoxyphenols have employed various assays to evaluate their biological activity. These include:

- DPPH Radical-Scavenging Assay: To assess antioxidant activity[6].
- Cytotoxicity Assays (e.g., MTT assay): To determine the effect on cell viability[6].
- COX-2 Inhibition Assays: To investigate anti-inflammatory potential[6].

Experimental Workflow for In Vitro Screening:



[Click to download full resolution via product page](#)

Caption: A logical workflow for the in vitro biological screening of **2-Methoxy-5-methylphenol-d3**.

## Conclusion

**2-Methoxy-5-methylphenol-d3** is a valuable tool for researchers in drug development and metabolic studies. While specific physical and experimental data for the deuterated compound are limited, information from its non-deuterated analog provides a strong foundation for its use. The synthetic and analytical protocols, along with the outlined potential research applications, offer a starting point for further investigation into the therapeutic potential of this and related compounds. As with any research chemical, appropriate safety precautions should be taken during handling and experimentation.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methoxy-5-methylphenol | C<sub>8</sub>H<sub>10</sub>O<sub>2</sub> | CID 14519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. Page loading... [wap.guidechem.com]
- 4. prepchem.com [prepchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to 2-Methoxy-5-methylphenol-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366990#2-methoxy-5-methylphenol-d3-physical-characteristics]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)